

What are the physical properties of 4-Methylbenzoxazole?

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Compound of Interest

Compound Name: 4-Methylbenzoxazole

Cat. No.: B175800

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An In-Depth Technical Guide to the Physical Properties of 4-Methylbenzoxazole

This technical guide provides a comprehensive overview of the known physical properties of **4-Methylbenzoxazole**, tailored for researchers, scientists, and professionals in the field of drug development. This document collates available data from various sources, presents it in a structured format, and outlines the standard experimental methodologies for the determination of these properties.

Core Physical and Chemical Data

4-Methylbenzoxazole, with the chemical formula C_8H_7NO , is a heterocyclic aromatic organic compound.^{[1][2]} Its structure consists of a benzene ring fused to a methyl-substituted oxazole ring. The precise physical characteristics of a compound are critical for its application in research and development, influencing factors such as solubility, reaction kinetics, and bioavailability.

Quantitative Physical Properties

The following table summarizes the key physical properties of **4-Methylbenzoxazole**. It is important to note that some of the available data is based on computational predictions and is indicated as such.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO	[1][2]
Molecular Weight	133.15 g/mol	[1][2]
Boiling Point	206.5 ± 9.0 °C (Predicted)	[2]
Density	1.149 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	1.50 ± 0.30 (Predicted)	[2]
LogP	2.050 (Estimated)	[2]

Experimental Protocols for Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of organic compounds like **4-Methylbenzoxazole**.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions to a liquid state at atmospheric pressure.[3] For pure crystalline compounds, this occurs over a narrow range.[3] [4] The presence of impurities typically lowers and broadens the melting range.[4][5]

Methodology: Capillary Method[4][6]

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.[6][7]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[6] This assembly is then placed in a heating apparatus, such as a Thiele tube containing mineral oil or a modern digital melting point apparatus with a heated metal block.[4][6]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of about 2°C per minute, especially near the expected melting point.[4]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2).[6]

The melting point is reported as the range T1-T2.[7] A preliminary, rapid heating can be performed to determine an approximate melting point.[4]

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[8] It is a key indicator of a substance's volatility.

Methodology: Capillary Method (Siwoloboff's Method)[9][10][11]

- **Sample Preparation:** A small volume of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube with its open end submerged in the liquid.[11]
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block heater.[9][11]
- **Heating and Observation:** The apparatus is heated gently.[11] As the temperature rises, air trapped in the capillary tube will be expelled, seen as bubbles emerging from the open end. [10] Heating is continued until a rapid and continuous stream of bubbles emerges.[11]
- **Data Recording:** The heat source is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[10]

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is typically measured using a pycnometer, a graduated cylinder, or by weighing a known volume.

Methodology: Using a Graduated Cylinder and Balance[12]

- **Mass Measurement:** The mass of a clean, dry graduated cylinder is measured using an analytical balance.[12]
- **Volume Measurement:** A specific volume of the liquid (e.g., 10 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus with the eye level to the mark.[12]

- Final Mass Measurement: The mass of the graduated cylinder containing the liquid is measured.[\[12\]](#)
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder. The density is then calculated by dividing the mass of the liquid by its volume.[\[12\]](#)

Determination of Solubility

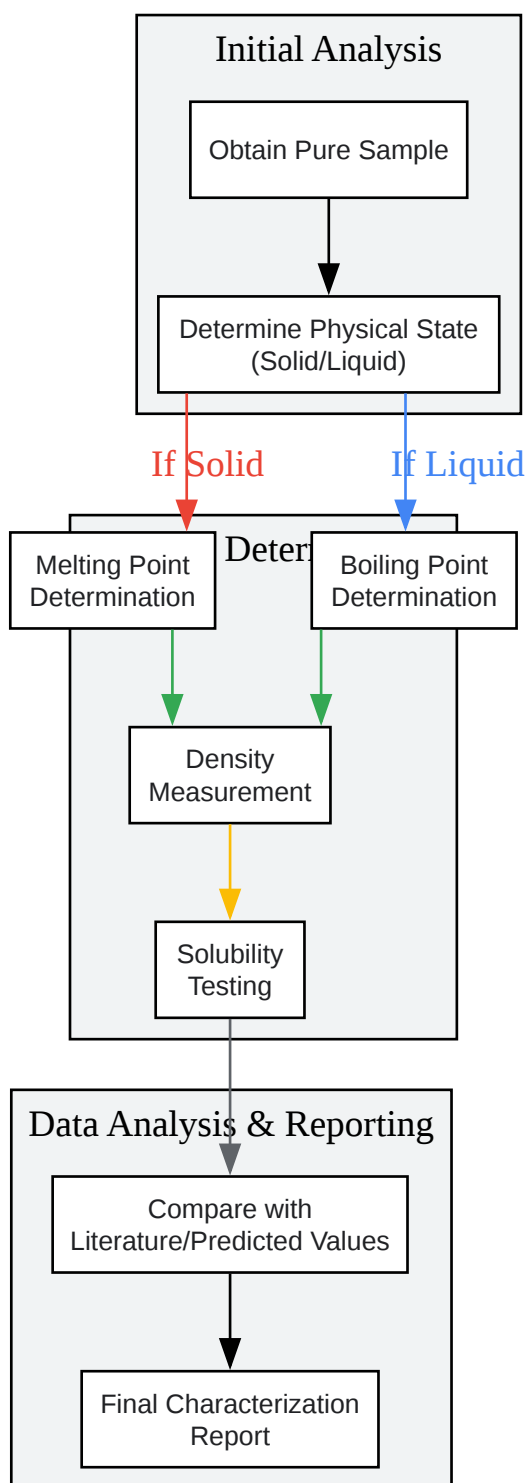
Solubility tests provide information about the polarity and the presence of acidic or basic functional groups in a compound.[\[13\]](#)

Methodology: Qualitative Solubility Testing[\[14\]](#)[\[15\]](#)

- Initial Test in Water: A small amount of the substance (e.g., 10 mg of solid or 2-3 drops of liquid) is added to approximately 0.5-1 mL of water in a test tube.[\[13\]](#)[\[16\]](#) The tube is shaken vigorously.[\[14\]](#) If the substance dissolves, it is classified as water-soluble.
- pH of Aqueous Solution: If the compound is water-soluble, the pH of the solution is tested with litmus or pH paper to determine if it is acidic or basic.[\[13\]](#)[\[16\]](#)
- Tests in Acidic and Basic Solutions: If the compound is insoluble in water, its solubility is tested in a series of aqueous solutions: 5% NaOH, 5% NaHCO₃, and 5% HCl.[\[14\]](#)[\[15\]](#)
 - Solubility in 5% NaOH suggests a strong or weak acid.
 - Solubility in 5% NaHCO₃ indicates a relatively strong acid (like a carboxylic acid).[\[14\]](#)
 - Solubility in 5% HCl indicates the presence of a basic functional group (like an amine).[\[14\]](#)
- Test in Concentrated Acid: Compounds that are insoluble in all the above are tested for solubility in concentrated sulfuric acid.[\[15\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a new or unknown organic compound such as **4-Methylbenzoxazole**.



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